

Application Note: Quantification of N-Isovaleroylglycine in Human Urine by LC-MS/MS

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Compound of Interest

Compound Name: *N-Isovaleroylglycine*

Cat. No.: B134872

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Abstract

This application note presents a detailed and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the sensitive and specific quantification of **N-Isovaleroylglycine** (IVG) in human urine. **N-Isovaleroylglycine** is a key biomarker for the diagnosis and monitoring of Isovaleric Acidemia, an inherited metabolic disorder of leucine metabolism. The described protocol utilizes a stable isotope-labeled internal standard, solid-phase extraction for sample clean-up, and ultra-high-performance liquid chromatography (UPLC) coupled to a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode. This method is suitable for use in clinical research, diagnostics, and drug development settings.

Introduction

Isovaleric Acidemia is an autosomal recessive inborn error of metabolism caused by a deficiency of the enzyme isovaleryl-CoA dehydrogenase. This deficiency leads to the accumulation of isovaleric acid and its metabolites, most notably **N-Isovaleroylglycine**, which is excreted in the urine in large amounts.[1][2] The quantitative analysis of urinary **N-Isovaleroylglycine** is a primary diagnostic tool for this disorder.[1][3] Traditional methods for organic acid analysis, such as gas chromatography-mass spectrometry (GC-MS), often require complex derivatization steps.[4] LC-MS/MS offers a highly sensitive, specific, and high-throughput alternative for the direct quantification of **N-Isovaleroylglycine** and other acylglycines in urine.[3][5][6] This application note provides a comprehensive protocol for the

quantification of **N-Isovaleroylglycine** in urine, including detailed sample preparation, LC-MS/MS parameters, and method validation data.

Experimental

Materials and Reagents

- **N-Isovaleroylglycine** analytical standard
- **N-Isovaleroylglycine**-d9 (internal standard)[\[7\]](#)[\[8\]](#)
- LC-MS grade water, acetonitrile, methanol, and formic acid
- Oasis HLB 1 cc/30 mg Solid-Phase Extraction (SPE) cartridges
- Human urine (drug-free, for calibration standards and quality controls)

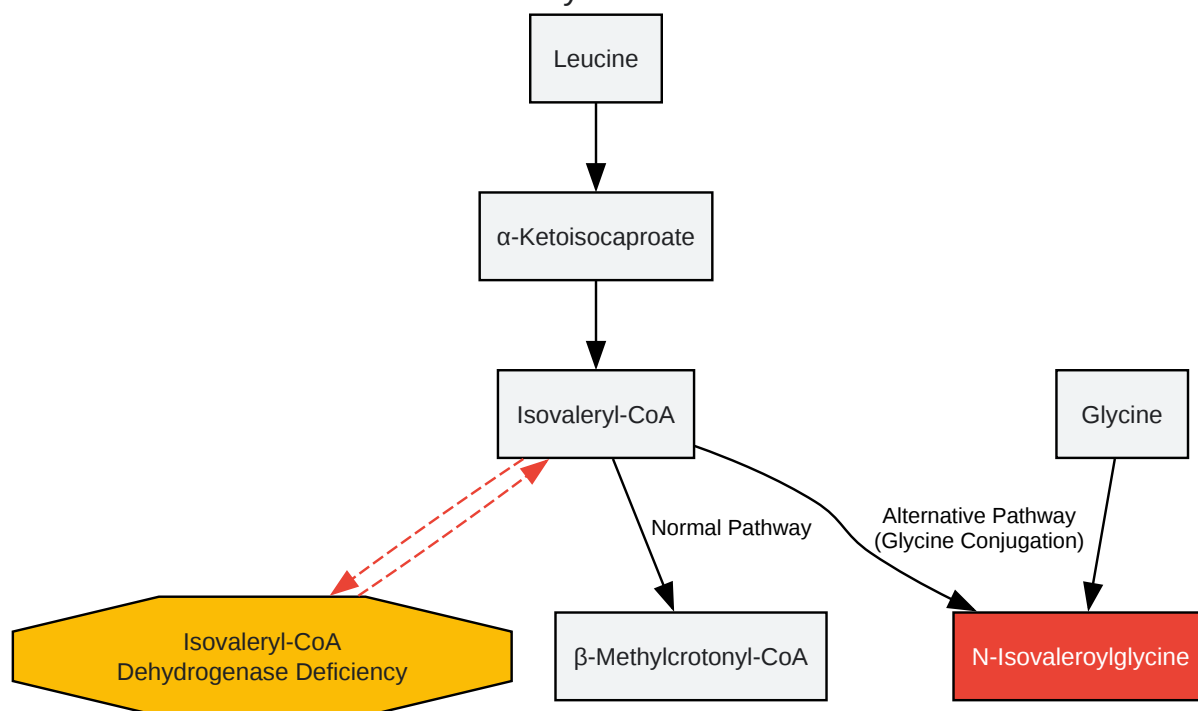
Instrumentation

- Waters ACQUITY UPLC I-Class System or equivalent
- Waters Xevo TQ-S micro Triple Quadrupole Mass Spectrometer or equivalent
- Waters ACQUITY UPLC BEH C18 column (1.7 μ m, 2.1 x 100 mm)

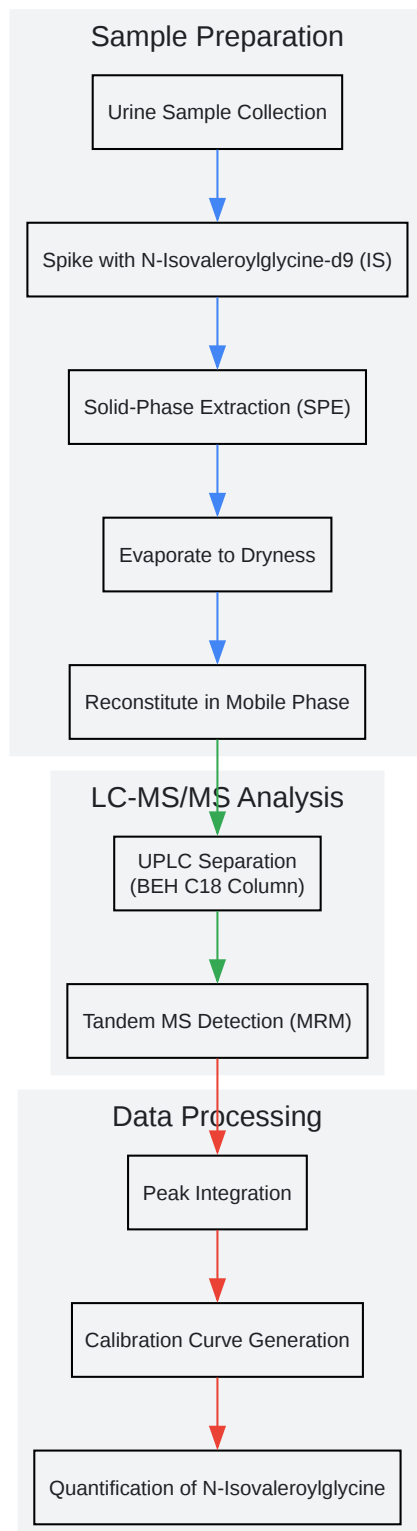
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the metabolic pathway leading to the formation of **N-Isovaleroylglycine** and the analytical workflow for its quantification.

Metabolic Pathway of Leucine Catabolism



LC-MS/MS Experimental Workflow

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